

Ametryn Performance in Diverse Soil and Climatic Conditions: A Comparative Guide

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Compound of Interest

Compound Name: Ametryn-acetic acid

Cat. No.: B12365213

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Ametryn is a selective triazine herbicide widely utilized for the control of annual broadleaf weeds and grasses in various crops, including sugarcane, pineapple, bananas, and corn.^{[1][2]} Its efficacy and environmental fate are not uniform, varying significantly with soil characteristics and climatic conditions. This guide provides an objective comparison of Ametryn's performance across different environments, contrasts it with alternative herbicides, and presents supporting experimental data for researchers, scientists, and agricultural professionals.

Performance Influenced by Soil Properties

The behavior of Ametryn in the soil—its persistence, mobility, and bioavailability for weed control—is intricately linked to the soil's physicochemical properties. Key factors include organic matter content, soil texture, pH, and cation exchange capacity (CEC).

Sorption and Leaching:

Ametryn's potential to leach into groundwater or remain in the root zone is largely governed by its sorption to soil particles.

- **Organic Matter (OM):** Soils with higher organic matter content exhibit greater sorption of Ametryn.^{[3][4]} This is because organic matter provides surfaces for the herbicide to bind to, which reduces its concentration in the soil solution and, consequently, its mobility and potential for leaching.^[4] However, very high OM can also decrease Ametryn's effectiveness by making it less available for weed uptake.

- **Soil Texture:** Soil texture plays a crucial role in Ametryn's mobility. Sandy soils, characterized by low organic matter and large particle sizes, allow for greater leaching. Conversely, soils with higher clay content tend to adsorb Ametryn more strongly, restricting its movement through the soil profile. Studies have shown significantly increased leaching potential in sandy soils like Quartzarenic Neosol, posing a higher risk of groundwater contamination.
- **pH and Cation Exchange Capacity (CEC):** As a weak base ($pK_a = 4.1$), Ametryn's sorption is influenced by soil pH. When the soil pH is near or below the pK_a , more of the herbicide becomes protonated (positively charged), potentially increasing its adsorption to negatively charged soil colloids. Higher CEC, often associated with higher clay and organic matter content, generally leads to greater retention of the herbicide.

The Freundlich sorption coefficient (K_f) is a common measure of a pesticide's tendency to adsorb to soil. Higher K_f values indicate stronger sorption and lower mobility.

Soil Type	Organic Matter (%)	Clay (%)	pH	Freundlich Sorption Coefficient (Kf)	Leaching Potential	Reference
Red-Yellow Latosol (LVA)	2.45	65	5.40	3.65	Low to Moderate	
Red Latosol (LV)	2.15	73	5.00	2.92	Low to Moderate	
Yellow Latosol (LA)	1.83	48	6.30	3.12	Moderate	
Quartzarenic Neosol (RQ)	0.50	5	6.7	Low (not specified)	High	
Sandy Texture Soil (LADT)	0.44	28	6.3	1.92	High	
Gleissolo (G)	3.25	39	3.9	22.70	Very Low	

Performance Under Different Climatic Conditions

Climate variables, particularly temperature, rainfall, and humidity, significantly impact the stability and persistence of Ametryn.

- **Temperature:** High temperatures can accelerate the degradation of Ametryn. Formulations like Ametryn 500 SC can lose stability when exposed to temperatures above 40°C (104°F) for prolonged periods.

- **Rainfall:** Rainfall is a critical factor influencing Ametryn's efficacy and mobility. Rain occurring shortly after application can wash the herbicide off weed foliage, reducing its effectiveness. Conversely, high rainfall can increase the vertical and lateral movement of Ametryn in the soil, leading to leaching, especially in permeable soils.
- **Humidity:** High humidity can affect suspension concentrate formulations by causing moisture absorption, which may lead to the hydrolysis of the active ingredient and reduce its potency.

Ametryn's persistence is often measured by its half-life ($t_{1/2}$), the time it takes for half of the applied amount to degrade.

Condition	Half-life ($t_{1/2}$) in Soil	Key Influencing Factors	Reference
General Field Conditions	70 - 250 days	Soil type and weather conditions	
General Field Conditions	11 - 110 days	Varies with soil properties and climate	
Aerobic Soil Metabolism (20°C)	9.6 - 319 days	Microbial degradation	
Aqueous Photolysis	72.9 days	Sunlight exposure in water	

Comparison with Alternative Herbicides

Ametryn is often used in rotation or combination with other herbicides. Its performance profile differs from that of common alternatives.

Herbicide	Chemical Family	Mode of Action	Soil Behavior	Persistence	Efficacy Notes	Reference
Ametryn	Triazine	Photosystem II Inhibitor	Moderate sorption, mobile in sandy soils. Sorption increases with OM and clay content.	Moderately persistent ($t_{1/2}$ can exceed 100 days).	Effective pre- and post-emergence control of broadleaf weeds and annual grasses.	
Atrazine	Triazine	Photosystem II Inhibitor	Similar to Ametryn but with lower lipophilicity, resulting in slightly lower sorption to organic matter.	Moderately persistent, often detected in groundwater.	Widely used for broadleaf and grass control in corn and sorghum.	
Diuron	Urea	Photosystem II Inhibitor	Stronger sorption to soil than Ametryn, leading to lower mobility.	Persistent in soil.	Pre-emergence herbicide often used in combination with Ametryn for broader spectrum control in sugarcane.	

Paraquat	Bipyridylium	Photosystem I Inhibitor	Rapidly and strongly adsorbed to clay minerals, making it immobile and inactive in soil.	Not active in soil.	Non-selective, post-emergence contact herbicide. A study found it more effective than Ametryn but with higher crop toxicity.
Amicarbazone	Triazolinone	Photosystem II Inhibitor	Versatile with pre- and post-emergence activity. Stable to photolysis.	Information not detailed in sources.	Particularly effective against vine weeds in sugarcane.

Experimental Protocols

1. Batch Equilibrium Method for Sorption/Desorption Analysis

This laboratory method is used to quantify the extent to which a herbicide is adsorbed by soil particles.

- Objective: To determine the sorption (and desorption) isotherm of Ametryn in different soil types.
- Procedure:

- Soil Preparation: Air-dried soil samples are passed through a 2-mm sieve to ensure uniformity.
- Solution Preparation: A stock solution of Ametryn is prepared in a 0.01 M CaCl_2 solution, which mimics the ionic strength of soil water. A series of dilutions are made to create solutions of varying concentrations (e.g., 0.5, 1, 2, 4, 8, 16 mg L^{-1}).
- Sorption Phase: A known mass of soil (e.g., 2.0 g) is placed in a centrifuge tube. A specific volume of Ametryn solution (e.g., 10 mL) is added.
- Equilibration: The tubes are shaken on a rotary shaker for a predetermined equilibrium time (often 4-6 hours) at a constant temperature.
- Separation: The tubes are centrifuged at high speed to separate the soil from the solution.
- Analysis: The supernatant is filtered, and the concentration of Ametryn remaining in the solution is measured using High-Performance Liquid Chromatography (HPLC).
- Calculation: The amount of Ametryn sorbed to the soil is calculated as the difference between the initial and final solution concentrations.
- Desorption Phase: To evaluate desorption, the supernatant from the sorption phase is discarded, and a fresh CaCl_2 solution (without Ametryn) is added to the soil pellet. The process of shaking, centrifugation, and analysis is repeated.

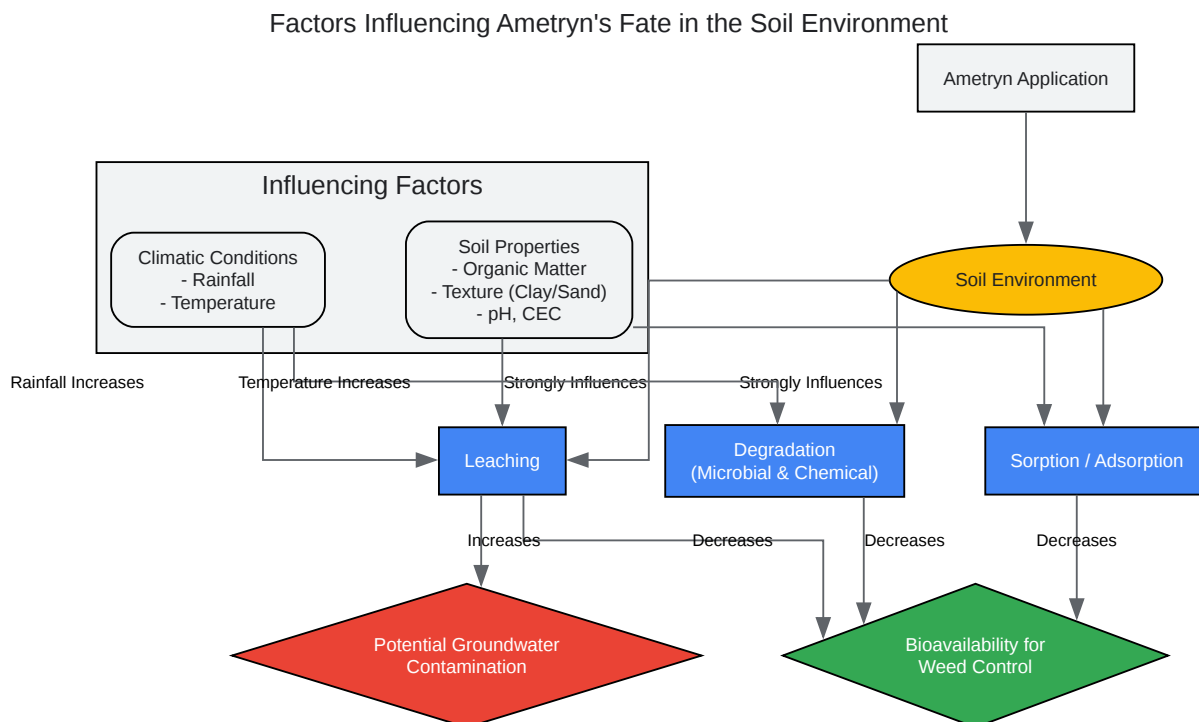
2. Soil Column Leaching Experiment

This method simulates the movement of herbicides through the soil profile under the influence of rainfall.

- Objective: To assess the leaching potential and mobility of Ametryn in different soils.
- Procedure:
 - Column Preparation: PVC columns are packed with sieved soil to a specific bulk density.
 - Herbicide Application: A known concentration of Ametryn is applied evenly to the top surface of the soil columns.

- Rainfall Simulation: After a set period (e.g., 12 hours), a simulated rainfall event of a specific volume (e.g., 60 mm) is applied to the top of the columns.
- Leachate Collection: The experiment is left for a period (e.g., 72 hours) to allow water to drain. Leachate exiting the bottom of the column can be collected for analysis.
- Soil Sampling: The soil columns are carefully opened, and soil is sampled at different depth increments (e.g., every 5 cm).
- Analysis: The concentration of Ametryn in the leachate and in the soil from each depth increment is quantified using HPLC. This data reveals how far the herbicide has moved down the soil profile.

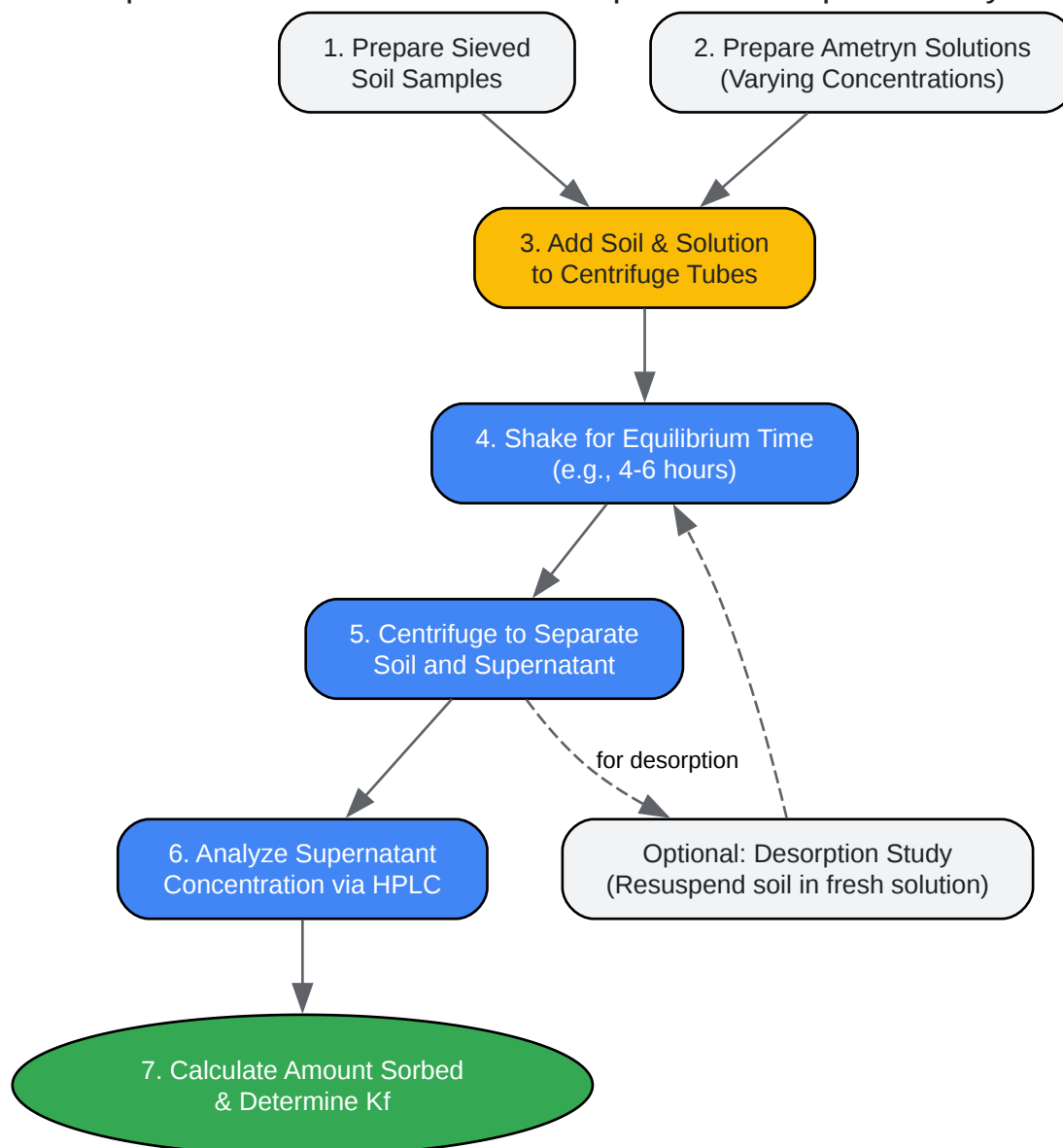
Visualizations



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Factors influencing Ametryn's fate in soil.

Experimental Workflow: Batch Equilibrium Sorption Study



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Workflow for batch equilibrium sorption study.

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References

- 1. EXTTOXNET PIP - AMETRYN [exttoxnet.orst.edu]
- 2. Ametryn | C₉H₁₇N₅S | CID 13263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sorption and desorption of ametryn in Brazilian Latosols - Advances in Weed Science [awsjournal.org]
- 4. mdpi.com [mdpi.com]
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